

semicarbazide hydrochloride LC-DAD-UV validation impurity determination

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

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Validated LC-DAD-UV Method for Semicarbazide Hydrochloride

This method was specifically developed for determining SEM, a potential genotoxic impurity, in two hemostatic drug substances: Carbazochrome (CBZ) and Carbazochrome Sodium Sulfonate (CSS). The method addresses the challenge of detecting SEM, which lacks a chromophore, by using a derivatization technique [1] [2].

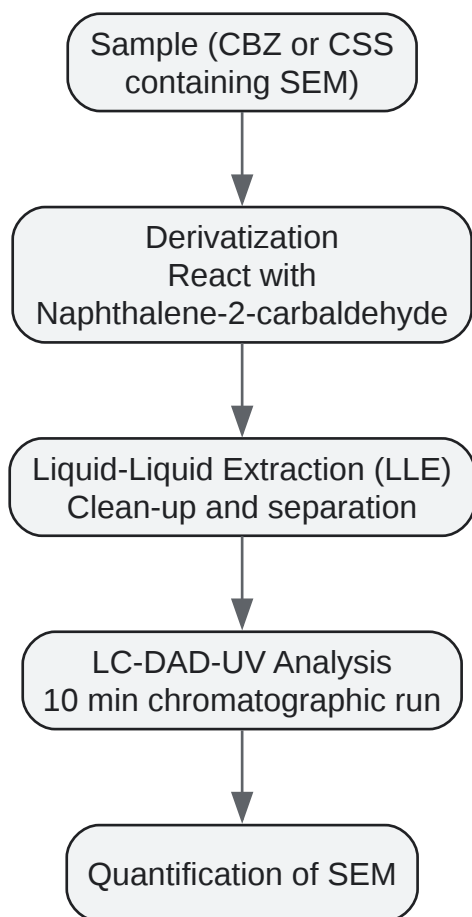
The experimental protocol involves the following key steps:

- **Derivatization:** SEM is converted into a UV-absorbing derivative, naphthalene-2-carbaldehyde semicarbazone (NCS), to enable detection [1] [2].
- **Sample Clean-up:** A liquid-liquid extraction (LLE) step is used to separate the NCS derivative from an excess of the derivatization reagent and the parent drugs (CBZ or CSS) [1] [2].
- **Chromatography:** The analysis uses Liquid Chromatography with a Diode Array Detector (LC-DAD-UV). The chromatographic run is completed within 10 minutes [1] [2].

The method's validation parameters and their outcomes are summarized in the table below.

Validation Parameter	Outcome / Performance
Application	Determination of SEM in Carbazochrome and Carbazochrome Sodium Sulfonate drug substances [1] [2]
Key Steps	Derivatization with naphthalene-2-carbaldehyde, Liquid-Liquid Extraction (LLE), LC-DAD-UV analysis [1] [2]
Separation	Complete separation of the derivative from reagents and parent drugs achieved [1] [2]
Analysis Time	Chromatographic run of 10 minutes [1] [2]
Validation Status	Successfully validated according to standard guidelines; applicability demonstrated on real samples [1] [2]

This workflow can be visualized as follows:



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Understanding the Analytical Context

The search results indicate that SEM is a significant analyte in both pharmaceutical and food safety fields, but the techniques used differ.

- **SEM in Pharmaceuticals:** The LC-DAD-UV method is suitable for quality control of drug substances where SEM is a known synthesis-related impurity [1] [2].
- **SEM in Food Safety:** For monitoring SEM in food (e.g., eggs, baby food), the established methods predominantly use **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** due to its higher sensitivity and specificity needed for complex food matrices and lower detection limits [3] [4] [5]. These methods often use a different derivatizing agent, 2-nitrobenzaldehyde [3] [5].

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To cite this document: Smolecule. [semicarbazide hydrochloride LC-DAD-UV validation impurity determination]. Smolecule, [2026]. [Online PDF]. Available at:
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